

A Comprehensive Technical Guide to the Safe Handling of Chlorotitanium Triisopropoxide

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Compound of Interest

Compound Name: *Chlorotitanium triisopropoxide*

Cat. No.: *B1365183*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety precautions and handling procedures for **chlorotitanium triisopropoxide** (CAS No. 20717-86-6). Adherence to these guidelines is essential to mitigate the risks associated with this flammable and corrosive compound, ensuring a safe laboratory and manufacturing environment.

Hazard Identification and Classification

Chlorotitanium triisopropoxide is classified as a hazardous substance with multiple risk factors. It is a flammable solid or liquid that causes severe skin burns and eye damage.^{[1][2][3]} The primary dangers stem from its flammability and its reactivity, particularly with moisture.

GHS Hazard Statements:

- H228: Flammable solid.^{[1][2][3]}
- H314: Causes severe skin burns and eye damage.^{[1][2][3]}
- H318: Causes serious eye damage.^[1]

Quantitative Safety Data

The following table summarizes the key quantitative safety parameters for **chlorotitanium triisopropoxide**. This data is crucial for designing safe experimental setups and emergency response plans.

Parameter	Value	Source
Flash Point	-22 °C (-7.6 °F)	[4]
Autoignition Temperature	240 °C (464 °F)	[4]
Explosion Limits		
Lower Explosion Limit (LEL)	1.10 vol %	[4]
Upper Explosion Limit (UEL)	7.40 vol %	[4]
NFPA 704 Rating (estimated)		
Health	3	[4]
Flammability	3	[4]
Instability	1	[4]
HMIS Rating (for a solution)		
Health	2	[5]
Flammability	4	[5]
Reactivity	1	[5]
Boiling Point	63-66 °C @ 0.1 mm Hg	[6]
Melting Point	35-40 °C	[6]
Density	1.091 g/mL at 25 °C	[6]

Note: Occupational exposure limits (PEL, TLV) have not been established for **chlorotitanium triisopropoxide** itself.[4][5] However, for solutions, limits of the solvent (e.g., Tetrahydrofuran) must be observed.

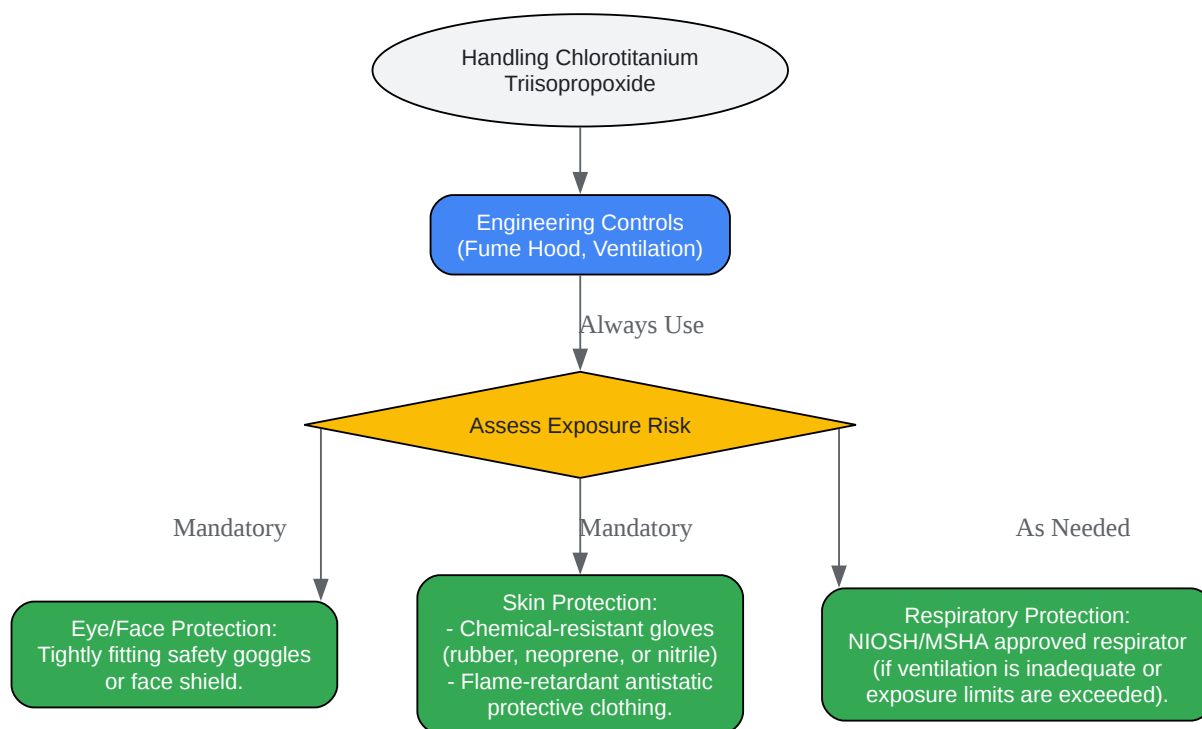
Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory when handling **chlorotitanium triisopropoxide**.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[4]
- Facilities must be equipped with an emergency eyewash station and a safety shower in the immediate vicinity of any potential exposure.[4][7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[1][2]
- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[1][2][4]

Personal Protective Equipment (PPE): The selection of PPE is dictated by the specific handling task and the potential for exposure. The following diagram outlines the logical workflow for selecting appropriate PPE.



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Caption: PPE selection workflow for handling **chlorotitanium triisopropoxide**.

Safe Handling and Storage Protocols

Handling:

- Avoid all contact with skin and eyes and do not breathe dust or vapors.[1][7]
- Use only non-sparking tools and explosion-proof equipment.[1][4]
- Ground and bond containers when transferring material to prevent static electricity buildup.
[1][4]

- Keep the substance away from heat, sparks, open flames, and other ignition sources.[2][4]
- Wash hands thoroughly after handling.[1][2]
- Empty containers retain product residue and can be dangerous; do not cut, weld, or expose them to heat or ignition sources.[4]

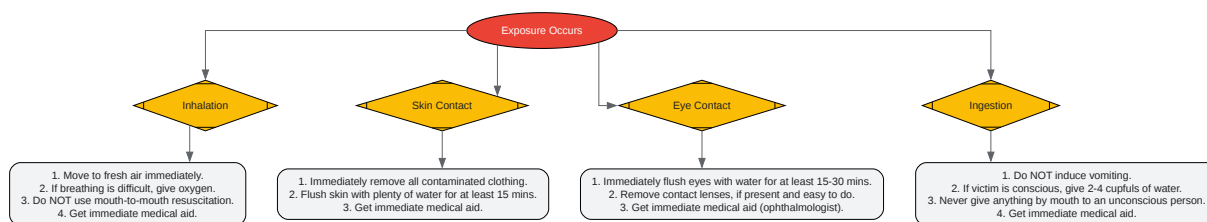
Storage:

- Store in a tightly closed container under an inert gas.[2]
- The material is sensitive to air and moisture.[2]
- Keep in a cool, dry, and well-ventilated area designated as a "flammables area".[4]
- Store away from incompatible materials such as water, moist air, and oxidizing agents.[1][7]
- Store locked up.[2]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency. The following workflows detail the necessary steps for first aid and accidental release scenarios.

In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet to the attending physician.[2][4]

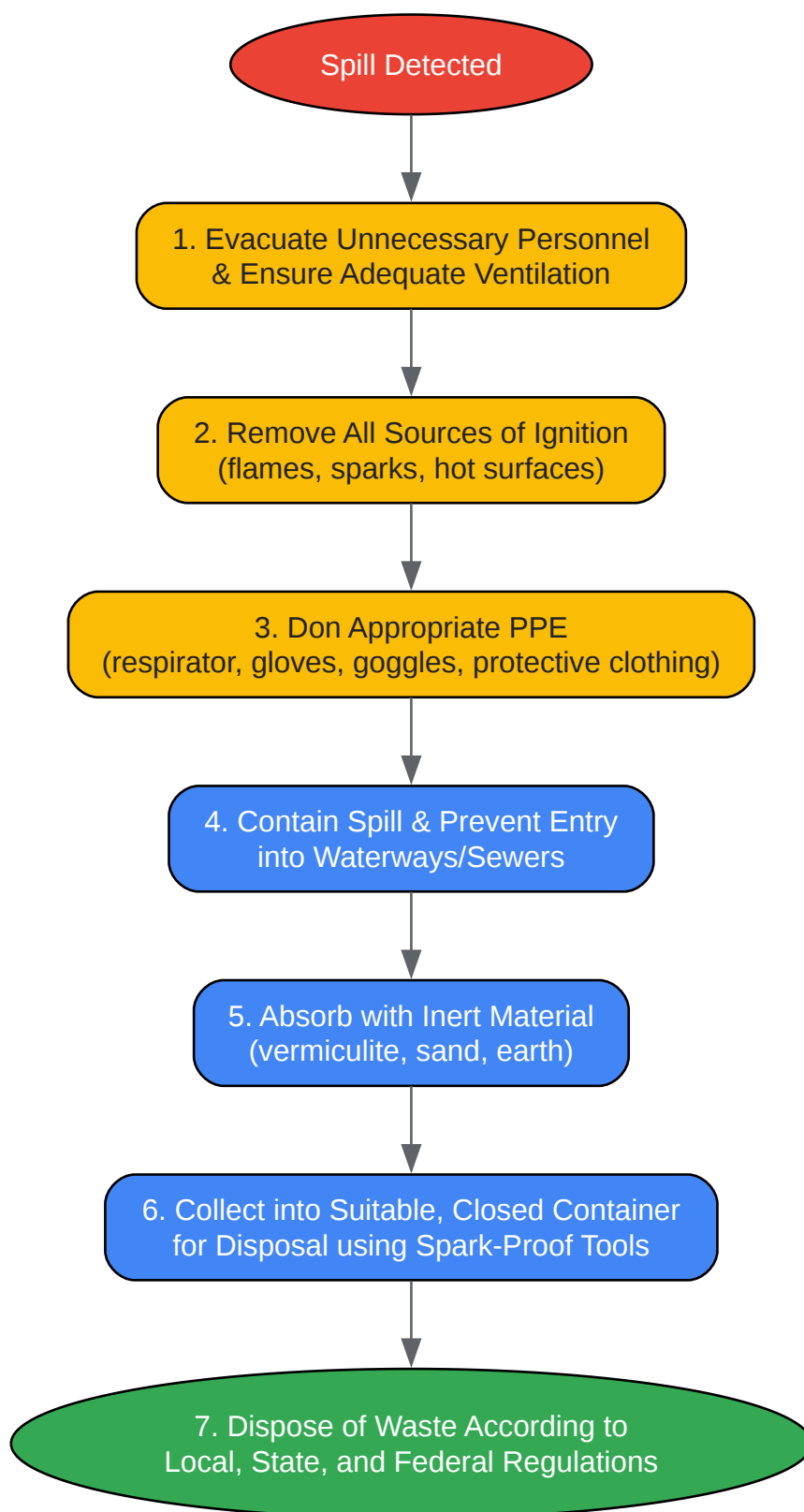


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Caption: Emergency first aid procedures for exposure to **chlorotitanium triisopropoxide**.

- **Extinguishing Media:** For small fires, use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[4] Do NOT use straight streams of water.[4]
- **Hazards:** Vapors are heavier than air and may form an explosive mixture with air, traveling to an ignition source and flashing back.[4] Containers may explode in the heat of a fire.[4]
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[4][7]

The following workflow outlines the protocol for responding to a spill.



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Caption: Step-by-step procedure for accidental spill response.

Experimental Protocol Considerations

The quantitative data presented in this guide, such as flash point and autoignition temperatures, are determined using standardized experimental protocols (e.g., ASTM methods). The Safety Data Sheets, which are the primary source for this information, do not typically detail the specific methodologies used.^{[1][2][4][5]} Researchers requiring this level of detail should consult the chemical manufacturer directly or refer to standard chemical property testing compendia. The provided data should be used as a cornerstone for conducting thorough risk assessments before any experimental work is initiated.

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